

CAS number 105512-79-6 properties and literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Trifluoromethylphenyl)thiazol-2-ylamine

Cat. No.: B1333816

[Get Quote](#)

An In-depth Technical Guide to CAS Number 105512-79-6: 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological activities of the compound with CAS number 105512-79-6, chemically known as 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Properties

2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole is a fluorinated heterocyclic compound belonging to the 2-aminothiazole class. The presence of the trifluoromethyl group and the thiazole scaffold makes it a subject of interest in medicinal chemistry due to the often-enhanced biological activity and metabolic stability associated with these moieties.

Table 1: Physicochemical Properties of CAS 105512-79-6

Property	Value
IUPAC Name	2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole; 4-[4-(Trifluoromethyl)phenyl]-1,3-thiazol-2-amine
CAS Number	105512-79-6
Molecular Formula	C ₁₀ H ₇ F ₃ N ₂ S
Molecular Weight	244.24 g/mol
Melting Point	206-208 °C
Boiling Point (Predicted)	344.6 ± 37.0 °C
Density (Predicted)	1.410 ± 0.06 g/cm ³
pKa (Predicted)	3.62 ± 0.10

Synthesis

The primary synthetic route to 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole is the Hantzsch thiazole synthesis. This well-established method involves the condensation of an α -haloketone with a thiourea or a thioamide.

General Experimental Protocol for Hantzsch Thiazole Synthesis

This protocol is a generalized procedure adapted from established methods for the synthesis of similar 2-aminothiazole derivatives and can be applied for the preparation of 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole.

Starting Materials:

- 2-Bromo-1-(4-(trifluoromethyl)phenyl)ethanone
- Thiourea
- Ethanol (or other suitable solvent like methanol)

Procedure:

- To a solution of 2-bromo-1-(4-(trifluoromethyl)phenyl)ethanone (1 equivalent) in ethanol, add thiourea (1.0-1.2 equivalents).
- The reaction mixture is then heated to reflux (approximately 78 °C) and stirred for a period of 30 minutes to several hours.
- The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature, which may result in the precipitation of the product.
- The mixture is then poured into a beaker containing crushed ice or a dilute solution of a weak base (e.g., 5% sodium carbonate) to neutralize any acid formed during the reaction and to facilitate further precipitation of the product.
- The resulting solid is collected by vacuum filtration, washed with cold water, and then with a small amount of cold ethanol.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure 2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole.

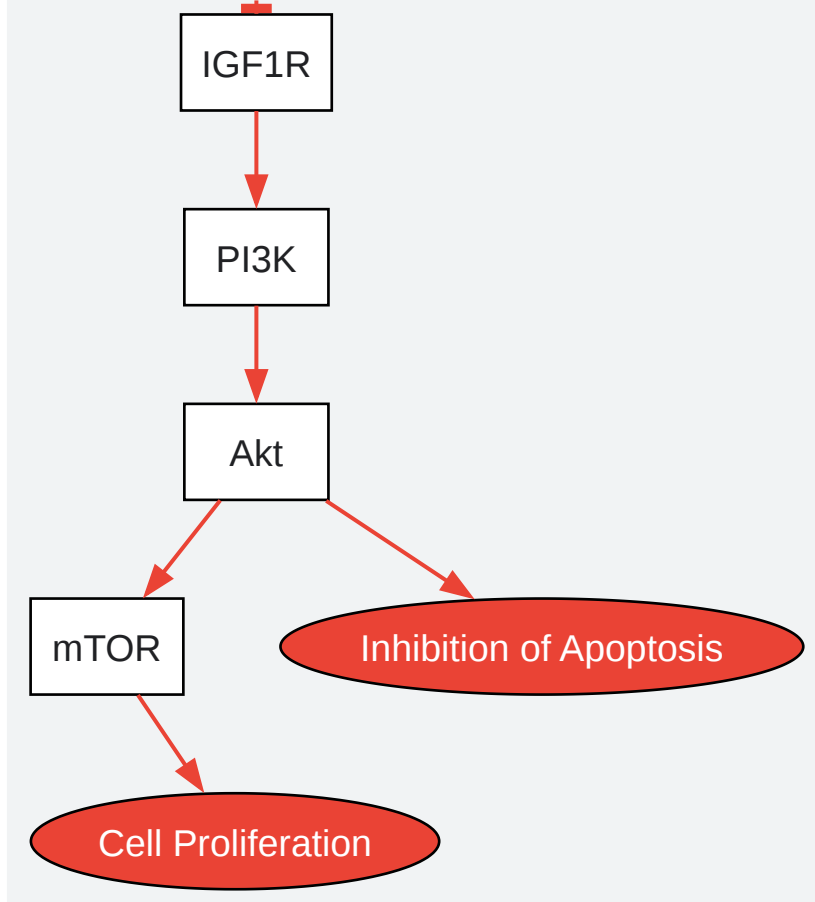
Synthesis Workflow Diagram

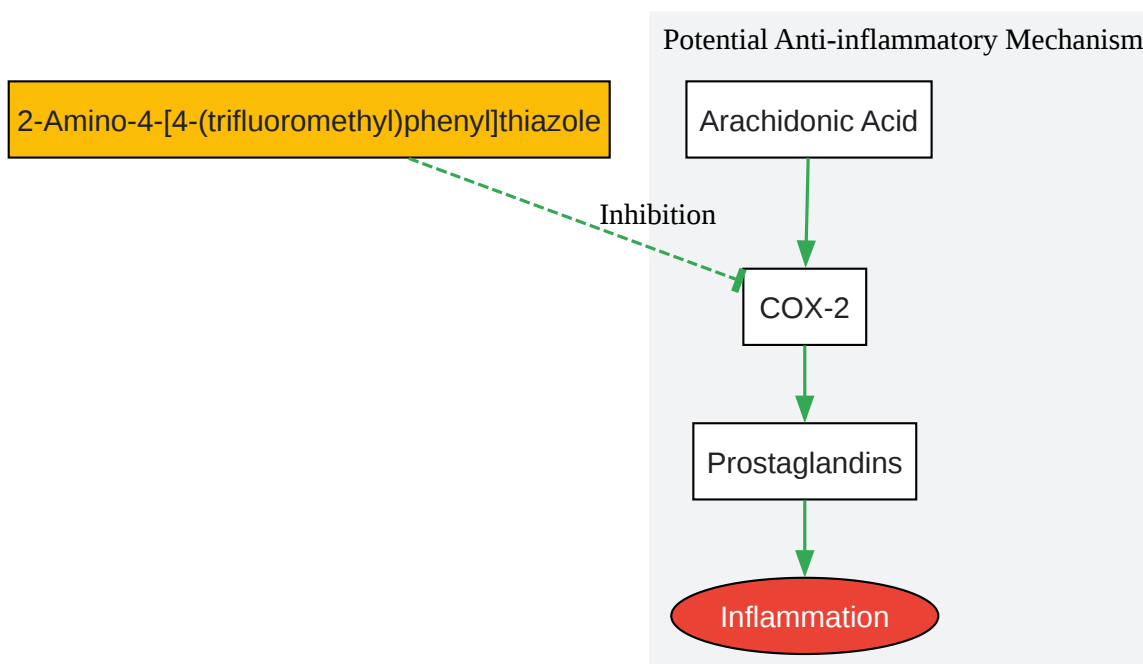


2-Amino-4-[4-(trifluoromethyl)phenyl]thiazole

Inhibition

Potential Signaling Pathway Inhibition





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [CAS number 105512-79-6 properties and literature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1333816#cas-number-105512-79-6-properties-and-literature\]](https://www.benchchem.com/product/b1333816#cas-number-105512-79-6-properties-and-literature)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com